

Kpc-2-IN-1 solubility and stability

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Compound of Interest

Compound Name: Kpc-2-IN-1

Cat. No.: B12396407

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An In-depth Technical Guide to the Solubility and Stability of **Kpc-2-IN-1**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Kpc-2-IN-1**, a potent inhibitor of the *Klebsiella pneumoniae* carbapenemase-2 (KPC-2) enzyme. Due to the limited availability of public data on the specific solubility and stability of **Kpc-2-IN-1**, this document focuses on providing detailed experimental protocols for researchers to determine these properties, alongside a thorough understanding of the compound's mechanism of action.

Introduction to Kpc-2-IN-1

Kpc-2-IN-1 is a boronic acid derivative that acts as a potent inhibitor of the KPC-2 β -lactamase. [1] KPC-2 is a significant contributor to antibiotic resistance in Gram-negative bacteria, and inhibitors like **Kpc-2-IN-1** are crucial for restoring the efficacy of β -lactam antibiotics. Understanding the physicochemical properties of **Kpc-2-IN-1**, such as its solubility and stability, is paramount for its effective use in research and development, including in vitro assays and potential therapeutic applications.

Solubility of Kpc-2-IN-1

The precise quantitative solubility of **Kpc-2-IN-1** in various solvents is not readily available in public literature. Therefore, this section provides a template for researchers to record their experimentally determined solubility data and a detailed protocol for its determination.

Quantitative Solubility Data

The following tables are provided as a template for researchers to systematically record their findings.

Table 1: Solubility of **Kpc-2-IN-1** in Common Laboratory Solvents at Room Temperature

Solvent	Experimentally Determined Solubility (mg/mL)	Molar Solubility (mol/L)	Observations
Water			
PBS (pH 7.4)			
DMSO			
Ethanol			
Methanol			

Table 2: pH-Dependent Aqueous Solubility of **Kpc-2-IN-1**

pH	Buffer System	Experimentally Determined Solubility (mg/mL)	Molar Solubility (mol/L)
2.0	Glycine-HCl		
4.5	Acetate		
6.8	Phosphate		
7.4	Phosphate		
9.0	Borate		

Experimental Protocol for Aqueous Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound in an aqueous medium.

Materials:

- **Kpc-2-IN-1** (solid powder)
- Deionized water
- Phosphate-buffered saline (PBS), pH 7.4
- Buffers of various pH values
- Calibrated analytical balance
- Vortex mixer
- Orbital shaker with temperature control
- Microcentrifuge
- HPLC system with a suitable column and detector
- 2.0 mL microcentrifuge tubes

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **Kpc-2-IN-1** of known concentrations in a suitable solvent (e.g., DMSO or a solvent in which the compound is freely soluble) for the generation of a calibration curve.
- **Sample Preparation:** Add an excess amount of solid **Kpc-2-IN-1** to a series of 2.0 mL microcentrifuge tubes.
- **Addition of Solvent:** To each tube, add a known volume (e.g., 1.0 mL) of the desired aqueous solvent (e.g., deionized water, PBS).
- **Equilibration:** Tightly cap the tubes and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C or 37°C). Shake the samples for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached.

- **Phase Separation:** After equilibration, centrifuge the tubes at a high speed (e.g., 14,000 rpm) for a sufficient time (e.g., 30 minutes) to pellet the excess undissolved solid.
- **Sample Analysis:** Carefully collect an aliquot of the supernatant, ensuring no solid particles are transferred. Dilute the supernatant with a suitable mobile phase and analyze the concentration of **Kpc-2-IN-1** using a validated HPLC method.
- **Quantification:** Determine the concentration of **Kpc-2-IN-1** in the supernatant by comparing the peak area to the standard calibration curve. This concentration represents the equilibrium solubility of the compound in the tested solvent.

Stability of Kpc-2-IN-1

Information regarding the stability of **Kpc-2-IN-1** under various conditions is crucial for its proper handling, storage, and use in experiments. As with solubility, specific stability data is not publicly available.

Stability Data

The following tables are templates for documenting the stability of **Kpc-2-IN-1** under different conditions.

Table 3: Stability of **Kpc-2-IN-1** in Solid Form

Storage Condition	Duration	Purity (%)	Observations (e.g., color change)
-20°C, desiccated	1 month		
	6 months		
	1 year		
4°C, desiccated	1 month		
	6 months		
Room Temperature	1 week		
	1 month		

Table 4: Stability of **Kpc-2-IN-1** in Solution (e.g., in DMSO at -20°C)

Solvent	Concentration	Storage Temperature	Duration	Purity (%)
DMSO	10 mM	-20°C	1 week	
			1 month	
			3 months	
PBS (pH 7.4)	100 µM	4°C	24 hours	
			48 hours	

Experimental Protocol for Stability Assessment

This protocol describes a method to assess the stability of **Kpc-2-IN-1** in both solid-state and in solution over time using HPLC.

Materials:

- **Kpc-2-IN-1**
- Appropriate solvents (e.g., DMSO, PBS)
- Temperature-controlled storage units (-20°C, 4°C, room temperature)
- HPLC system
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

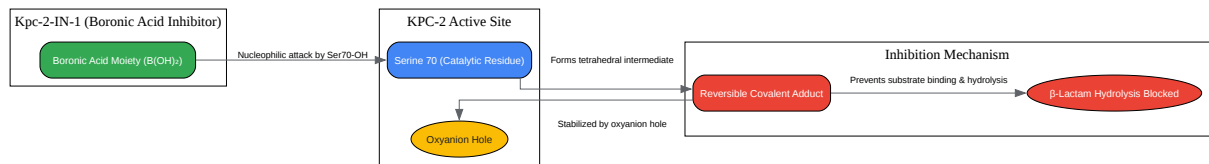
- Initial Analysis (T=0): Prepare a stock solution of **Kpc-2-IN-1** in a suitable solvent and immediately analyze its purity by HPLC. This will serve as the baseline (T=0) data point. For solid-state stability, weigh an accurate amount of the compound for the initial analysis.

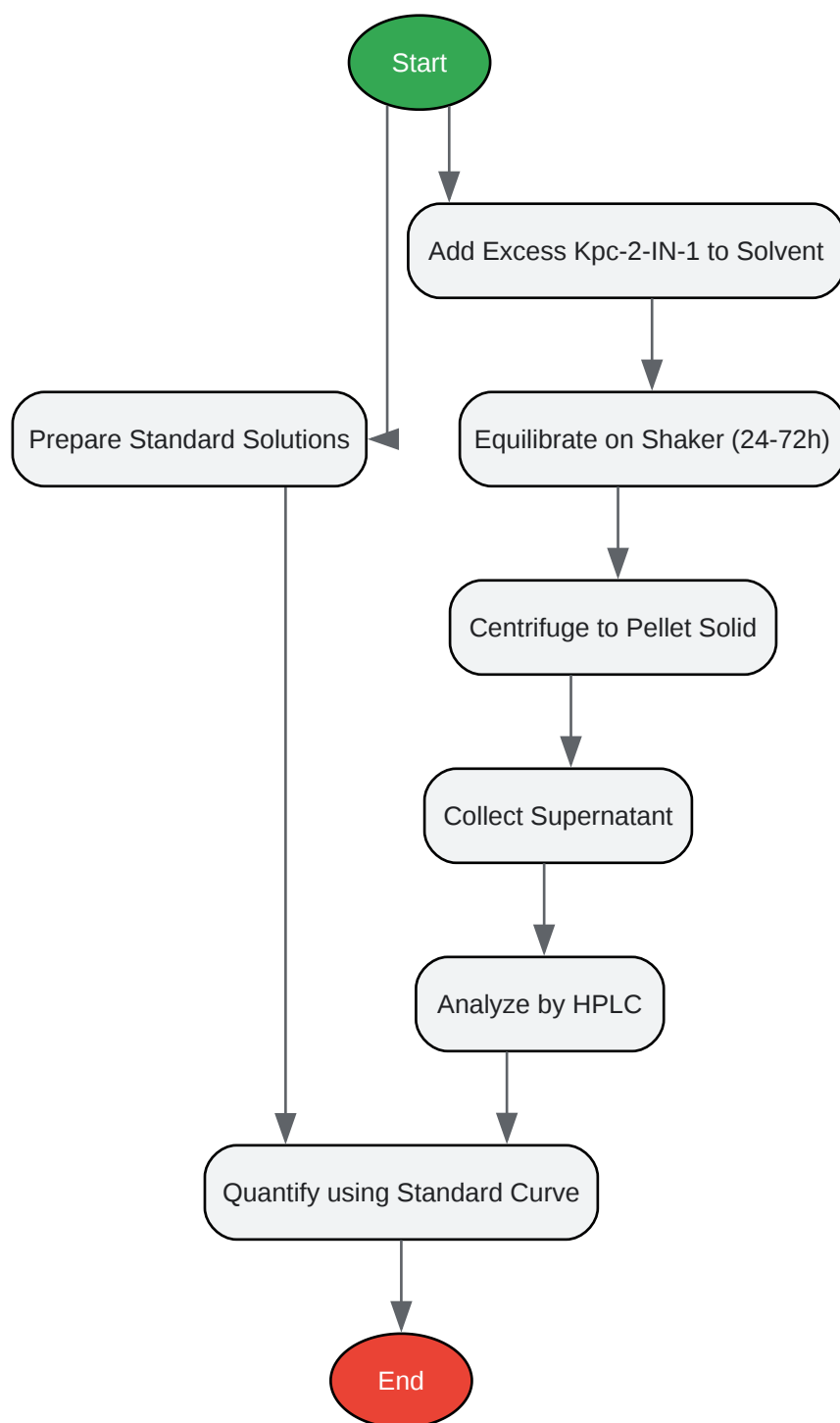
- Sample Storage:
 - Solid State: Store accurately weighed samples of **Kpc-2-IN-1** under the desired temperature and humidity conditions.
 - Solution: Prepare aliquots of **Kpc-2-IN-1** in the desired solvent at a specific concentration and store them under the specified temperature conditions.
- Time-Point Analysis: At predetermined time intervals (e.g., 1 week, 1 month, 6 months), retrieve a sample from each storage condition.
- Sample Preparation for Analysis:
 - Solid State: Dissolve the stored solid sample in a suitable solvent to a known concentration.
 - Solution: If necessary, dilute the stored solution to a suitable concentration for HPLC analysis.
- HPLC Analysis: Analyze the samples by HPLC using the same method as the initial analysis.
- Data Analysis: Compare the peak area of the parent **Kpc-2-IN-1** compound at each time point to the initial (T=0) peak area to determine the percentage of the compound remaining. The appearance of new peaks may indicate degradation products.

Visualizations

KPC-2 Inhibition Signaling Pathway

The following diagram illustrates the mechanism of action by which boronic acid inhibitors, such as **Kpc-2-IN-1**, inhibit the KPC-2 enzyme.





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References

- 1. medchemexpress.com [medchemexpress.com]
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